

The Definitive Guide to the Structural Elucidation of 2'-Amino-biphenyl-4-carbonitrile

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Compound of Interest

Compound Name: 2'-Amino-biphenyl-4-carbonitrile

Cat. No.: B1270057

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This in-depth technical guide provides a comprehensive framework for the structural elucidation of **2'-Amino-biphenyl-4-carbonitrile**, a key building block in medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals, offering a detailed exploration of the multi-technique approach required for unambiguous structure confirmation. We will delve into the core analytical methodologies, providing not just procedural steps, but the scientific rationale behind each technique, ensuring a thorough understanding of the entire elucidation process.

Introduction: The Significance of 2'-Amino-biphenyl-4-carbonitrile

2'-Amino-biphenyl-4-carbonitrile, with the molecular formula $C_{13}H_{10}N_2$ and a molecular weight of 194.23 g/mol, is a bifunctional organic molecule featuring a biphenyl scaffold substituted with an amino group and a nitrile group.^{[1][2]} This unique combination of functional groups makes it a valuable intermediate in the synthesis of a wide range of compounds with potential therapeutic and electronic applications. The precise arrangement of these groups on the biphenyl core is critical to the molecule's chemical reactivity and its ability to interact with biological targets or function in organic electronic devices. Therefore, rigorous structural confirmation is a prerequisite for its use in any research or development setting.

The synthesis of such biphenyl derivatives is often achieved through palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling.^{[3][4][5]} This reaction typically involves the coupling of an aryl halide with an arylboronic acid. For **2'-Amino-biphenyl-4-**

carbonitrile, a plausible synthetic route would involve the reaction of 2-aminophenylboronic acid with 4-bromobenzonitrile. Given the potential for side reactions and the formation of regioisomers, a comprehensive analytical workflow is essential to confirm the desired connectivity and rule out any alternative structures.

This guide will walk through a logical and self-validating workflow for the complete structural elucidation of **2'-Amino-biphenyl-4-carbonitrile**, integrating data from Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Fourier-Transform Infrared (FTIR) Spectroscopy, and Single-Crystal X-ray Crystallography.

The Elucidation Workflow: A Multi-faceted Approach

The definitive confirmation of a chemical structure is rarely achieved with a single analytical technique. Instead, a synergistic approach, where the strengths of various methods complement each other, is employed. The following diagram illustrates the logical flow of the structure elucidation process for **2'-Amino-biphenyl-4-carbonitrile**.

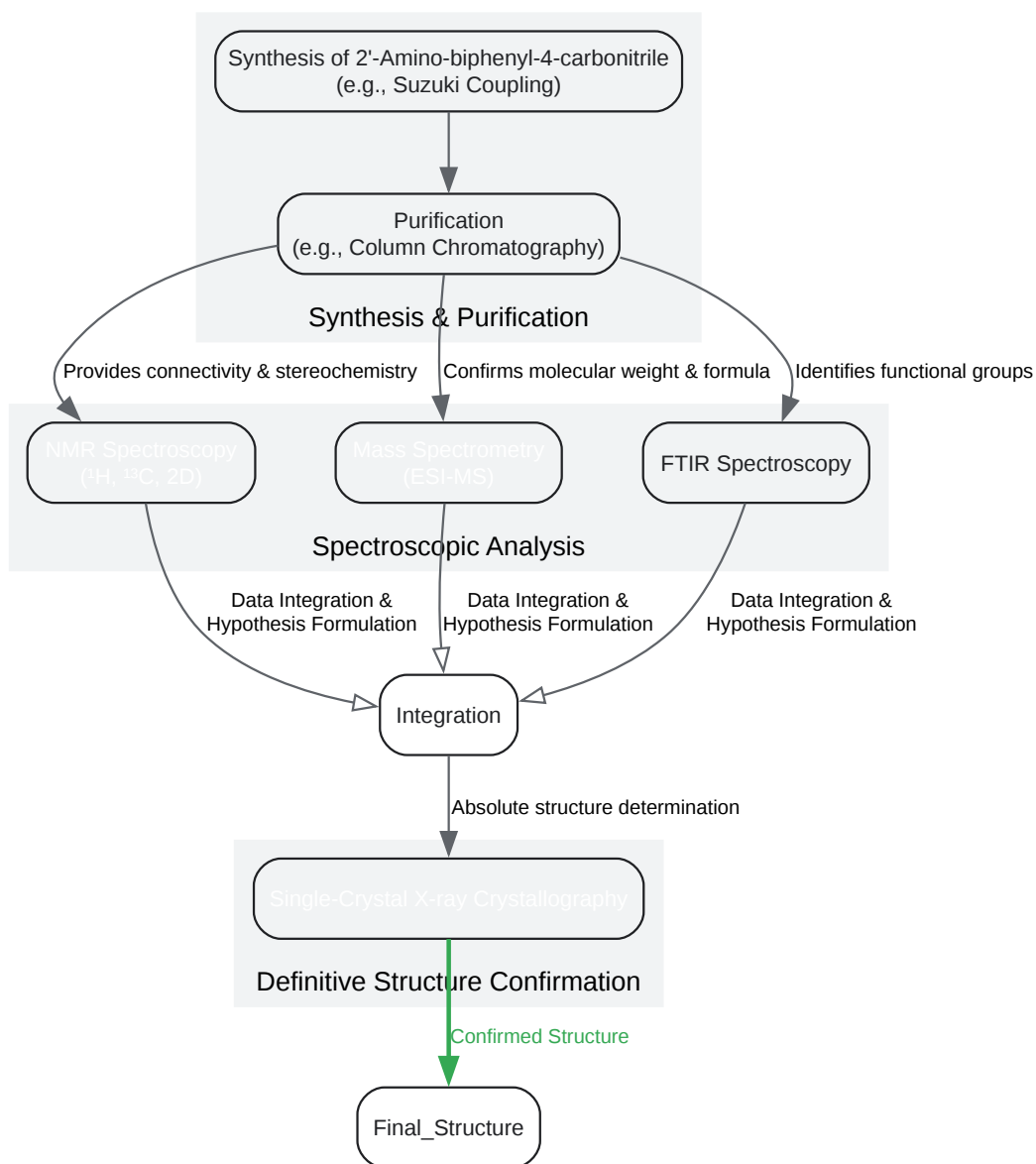


Figure 1. Structure Elucidation Workflow

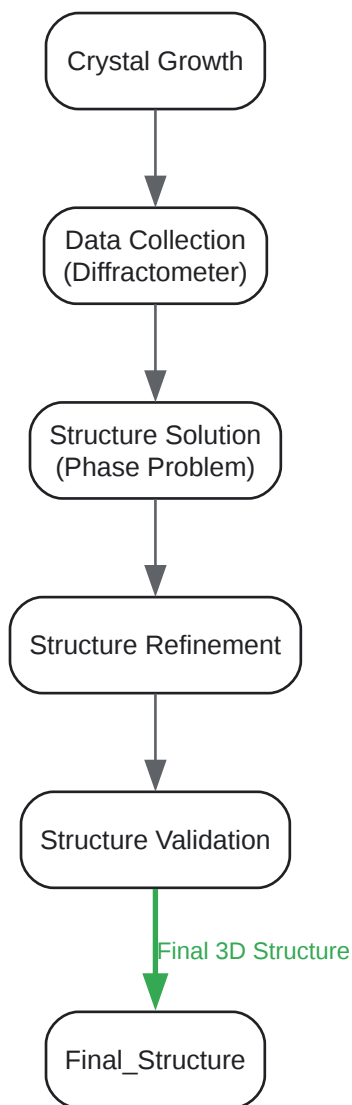


Figure 2. X-ray Crystallography Workflow

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References

- 1. 2'-Amino-biphenyl-4-carbonitrile | C₁₃H₁₀N₂ | CID 1394500 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. bocsci.com [bocsci.com]
- 3. youtube.com [youtube.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
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